

N-Desmethyl Droloxifene-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Desmethyl Droloxifene-d5*

Cat. No.: *B563614*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Desmethyl Droloxifene-d5**, a deuterated internal standard crucial for the accurate quantification of N-Desmethyl Droloxifene, a primary metabolite of the selective estrogen receptor modulator (SERM), Droloxifene. This document outlines the typical specifications found in a Certificate of Analysis, detailed experimental protocols for its use in bioanalytical assays, and relevant metabolic pathways.

Certificate of Analysis: Typical Data

A Certificate of Analysis (CoA) for **N-Desmethyl Droloxifene-d5** provides critical information regarding its identity, purity, and quality. While specific values are lot-dependent, the following table summarizes the data typically presented.

Parameter	Typical Specification	Method Reference
Identity		
Appearance	White to Off-White Solid	Visual Inspection
Molecular Formula	C ₂₅ H ₂₂ D ₅ NO ₂	Mass Spectrometry
Molecular Weight	378.52 g/mol	Mass Spectrometry
Purity		
Purity by HPLC	≥98%	HPLC-UV
Purity by LC-MS	≥98%	LC-MS
Deuterium Incorporation	≥99% atom % D	Mass Spectrometry
Physical Properties		
Solubility	Soluble in Methanol, DMSO	Visual Inspection
Storage and Handling		
Recommended Storage	-20°C, protect from light	

Note: Data presented here is representative. Always refer to the lot-specific Certificate of Analysis provided by the supplier.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The accurate quantification of N-Desmethyl Droloxifene in biological matrices typically involves the use of **N-Desmethyl Droloxifene-d5** as an internal standard in conjunction with liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Sample Preparation: Protein Precipitation

This protocol is a common method for extracting analytes from plasma or serum samples.

- Aliquoting: To a 1.5 mL microcentrifuge tube, add 100 µL of the biological matrix (e.g., plasma, serum).

- Internal Standard Spiking: Add a predetermined amount of **N-Desmethyl Droloxifene-d5** working solution (e.g., 10 µL of a 100 ng/mL solution in methanol).
- Protein Precipitation: Add 300 µL of cold acetonitrile to the sample.
- Vortexing: Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the sample at 12,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen at 35-40°C.
- Reconstitution: Reconstitute the dried extract in 100 µL of the mobile phase starting condition (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
- Injection: The sample is now ready for injection into the LC-MS/MS system.

LC-MS/MS Analysis

This method provides high sensitivity and selectivity for the quantification of N-Desmethyl Droloxifene.

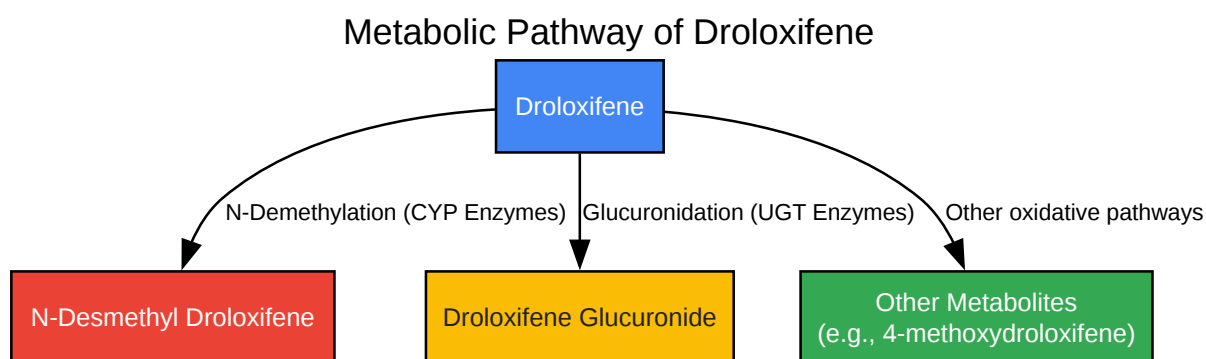
- Liquid Chromatography (LC) Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: A typical gradient would start at a low percentage of Mobile Phase B, ramp up to a high percentage to elute the analyte, and then return to initial conditions for column re-equilibration.

- Flow Rate: 0.3 mL/min.
- Injection Volume: 5-10 µL.
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - N-Desmethyl Droloxifene: Precursor ion (Q1) m/z → Product ion (Q3) m/z (Specific transitions need to be optimized).
 - **N-Desmethyl Droloxifene-d5**: Precursor ion (Q1) m/z → Product ion (Q3) m/z (Shift of +5 Da from the non-deuterated analyte).

Diagrams

Metabolic Pathway of Droloxifene

Droloxifene undergoes metabolism in the body, primarily through N-demethylation and glucuronidation. N-Desmethyl Droloxifene is one of the major metabolites.[3][4]



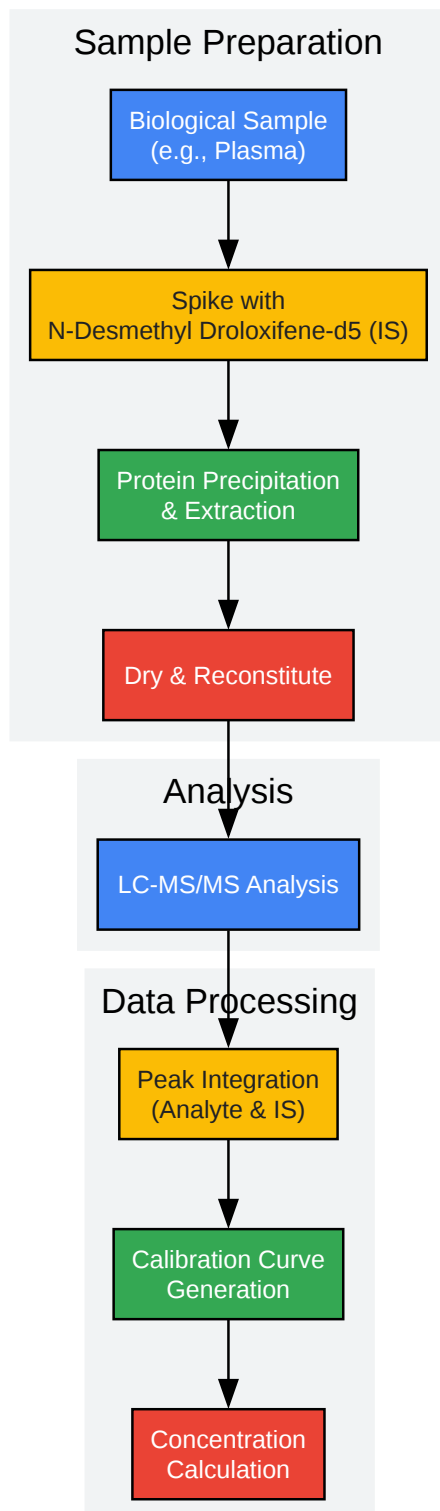
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Caption: Postulated metabolic pathways of Droloxifene.

Analytical Workflow for Quantification

The following diagram illustrates a typical workflow for the quantification of N-Desmethyl Droloxifene in a biological sample using a deuterated internal standard.

Analytical Workflow for N-Desmethyl Droloxifene Quantification

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Caption: Workflow for N-Desmethyl Droloxifene analysis.

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